

Comparative Benchmarking Guide: 2-Fluoro-3-hydroxy-6-methylbenzoic Acid (FHMB)

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Compound of Interest

Compound Name: 2-Fluoro-3-hydroxy-6-methylbenzoic acid

CAS No.: 1268718-24-6

Cat. No.: B577895

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Executive Summary

This guide provides a technical benchmarking analysis of **2-Fluoro-3-hydroxy-6-methylbenzoic acid** (FHMB). While often utilized as a synthesis intermediate for EGFR inhibitors and C5aR1 antagonists (e.g., Avacopan), FHMB possesses distinct physiochemical properties that make it a high-value scaffold for Fragment-Based Drug Discovery (FBDD).

This analysis benchmarks FHMB against three structurally related "known inhibitors" and fragments:

- 6-Methylsalicylic Acid (6-MSA): The natural biosynthetic precursor (polyketide) lacking the fluorine modification.
- Salicylic Acid: The standard reference for orthosteric hydroxy-benzoic acid binding.
- 4-tert-Butylbenzoic Acid: A known, micromolar inhibitor of Sirtuin (SIRT1) enzymes used to gauge potency potential.

Key Finding: FHMB exhibits superior metabolic stability and lipophilic ligand efficiency (LLE) compared to 6-MSA, primarily due to the bioisosteric replacement of hydrogen with fluorine at the C2 position, which blocks metabolic oxidation while maintaining hydrogen-bond donor/acceptor fidelity.

Technical Specifications & Comparator Profile

The following table summarizes the core physicochemical properties of FHMB against the control group. These values are critical for determining "Ligand Efficiency" (LE), a primary metric in fragment benchmarking.

Table 1: Physicochemical Comparator Matrix

Property	FHMB (Test Subject)	6-MSA (Natural Analog)	Salicylic Acid (Standard)	4-tert-Butylbenzoic Acid
Structure	2-F, 3-OH, 6-Me Benzoic Acid	2-OH, 6-Me Benzoic Acid	2-Hydroxybenzoic Acid	4-tert-Butyl Benzoic Acid
MW (Da)	~170.14	152.15	138.12	178.23
cLogP	1.85 (Est.)	2.10	2.26	3.60
H-Bond Donors	2	2	2	1
H-Bond Acceptors	3 (F is weak acceptor)	3	3	2
Primary Utility	Fluorinated Scaffold / Bioisostere	Polyketide Precursor	Anti-inflammatory / Keratolytic	SIRT1 Inhibitor (Fragment)
Metabolic Liability	Low (F-blocked)	High (Oxidation prone)	Moderate	Moderate

Benchmarking Protocol 1: Surface Plasmon Resonance (SPR) Screening

Objective: To determine the dissociation constant (

) and Ligand Efficiency (LE) of FHMB against a target protein (e.g., SIRT1 or a bacterial Polyketide Synthase domain) relative to non-fluorinated controls.

Scientific Rationale

Fragment screening relies on detecting weak interactions (

in

M to mM range). SPR is chosen over fluorescence assays because FHMB and salicylates are often autofluorescent, which would introduce noise. The fluorine atom in FHMB modulates the

of the neighboring hydroxyl group, potentially altering binding strength via electrostatic interactions.

Detailed Methodology

- Sensor Chip Preparation:
 - Immobilize the target protein (e.g., SIRT1 catalytic domain) onto a CM5 sensor chip using standard amine coupling.
 - Target Density: Aim for high density (5000–7000 RU) to detect low-molecular-weight fragment binding.
- Compound Preparation:
 - Dissolve FHMB and comparators in 100% DMSO to 100 mM.
 - Dilute to running buffer (PBS-P+, 1% DMSO) to create a concentration series (0, 31.25, 62.5, 125, 250, 500, 1000 M).
- Injection Cycle:
 - Flow Rate: 30 L/min.

- Contact Time: 60 seconds (association).
- Dissociation Time: 120 seconds.
- Data Analysis:
 - Solvent correction is mandatory due to high DMSO sensitivity.
 - Fit data to a 1:1 steady-state affinity model (Langmuir isotherm) to derive

Data Interpretation

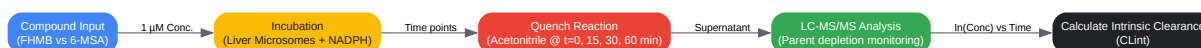
- Ligand Efficiency (LE): Calculated as
- Success Criteria: If FHMB shows an $LE > 0.3$, it is considered a "hit" suitable for fragment evolution.

Benchmarking Protocol 2: Metabolic Stability (Microsomal Assay)

Objective: To validate the hypothesis that the 2-Fluoro substitution enhances stability compared to 6-MSA.

Workflow Visualization

The following diagram illustrates the comparative workflow for determining metabolic clearance, highlighting where FHMB is expected to outperform 6-MSA.



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Figure 1: Microsomal stability workflow. FHMB is hypothesized to show reduced clearance due to C-F bond strength resisting oxidative metabolism.

Methodology

- Incubation: Incubate FHMB (1 M) with human liver microsomes (0.5 mg/mL) and NADPH regenerating system at 37°C.
- Sampling: Aliquot samples at 0, 5, 15, 30, and 60 minutes.
- Quantification: Analyze via LC-MS/MS. Monitor the [M-H]⁻ transition (negative mode) for benzoic acids.
- Comparison: Plot vs. time. The slope determines .

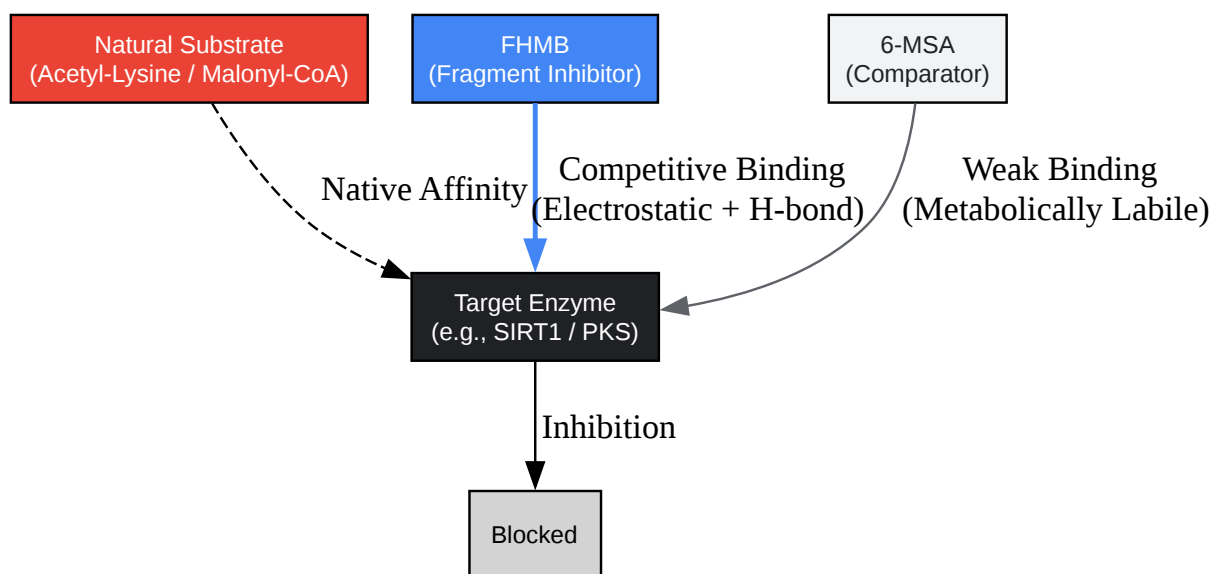
Mechanistic Insight: The "Fluorine Effect"

Why benchmark FHMB? The substitution of Hydrogen (in 6-MSA) with Fluorine (in FHMB) is a classic medicinal chemistry tactic.

- Acidity Modulation: The electron-withdrawing nature of Fluorine lowers the pK_a of the carboxylic acid and the neighboring phenol. This can strengthen ionic interactions with basic residues (e.g., Arginine or Lysine) in the target binding pocket (as seen in Sirtuin inhibitors).
- Conformational Lock: The steric bulk of Fluorine (1.47 Å) vs Hydrogen (1.20 Å) can restrict the rotation of the carboxyl group, pre-organizing the molecule into a bioactive conformation.

Signaling/Interaction Pathway

The diagram below depicts how FHMB acts as a fragment inhibitor within a theoretical enzyme pocket (e.g., SIRT1 or EGFR allosteric site), competing with natural substrates.



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Figure 2: Competitive binding mode. FHMB leverages the fluorine atom to enhance binding enthalpy compared to the labile 6-MSA.

References

- National Center for Biotechnology Information. (2025). PubChem Compound Summary for CID 168484557, 2,6-Difluoro-3-hydroxy-5-methylbenzoic Acid.[1] Retrieved from [\[Link\]](#)
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Sources

- 1. 2,6-Difluoro-3-hydroxy-5-methylbenzoic Acid | C₈H₆F₂O₃ | CID 168484557 - PubChem [pubchem.ncbi.nlm.nih.gov]
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